

# Ethyl acetamidocyanoacetate physical and chemical properties

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## Compound of Interest

Compound Name: Ethyl acetamidocyanoacetate

Cat. No.: B146813

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## An In-depth Technical Guide to Ethyl Acetamidocyanoacetate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Ethyl acetamidocyanoacetate** is a versatile organic compound that serves as a crucial intermediate in the synthesis of a wide array of pharmaceutical and specialty chemicals. Its unique molecular architecture, featuring an acetamido group, a cyano group, and an ethyl ester functionality, provides multiple reactive centers, making it a valuable building block in medicinal chemistry and organic synthesis. This technical guide provides a comprehensive overview of the physical and chemical properties of **ethyl acetamidocyanoacetate**, detailed experimental protocols for its characterization, and insights into its reactivity and applications.

### Chemical and Physical Properties

**Ethyl acetamidocyanoacetate** is a white to off-white crystalline solid at room temperature. It is soluble in common organic solvents such as ethanol, dimethyl sulfoxide (DMSO), and dimethylformamide (DMF). Proper storage in a cool, dry, and well-ventilated area is recommended to ensure its stability.<sup>[1]</sup>

**Table 1: Physical and Chemical Properties of Ethyl Acetamidocyanoacetate**

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>10</sub> N <sub>2</sub> O <sub>3</sub>	[2][3]
Molecular Weight	170.17 g/mol	[2][3]
Appearance	White to off-white crystalline solid	
Melting Point	125-130 °C	[4]
Boiling Point	347.5 ± 27.0 °C (Predicted)	[4]
Density	1.155 ± 0.06 g/cm <sup>3</sup> (Predicted)	[4]
CAS Number	4977-62-2	[3]

## Spectroscopic Data

The structural elucidation of **ethyl acetamidocyanoacetate** is supported by various spectroscopic techniques.

**Table 2: Key Spectroscopic Data for Ethyl Acetamidocyanoacetate**

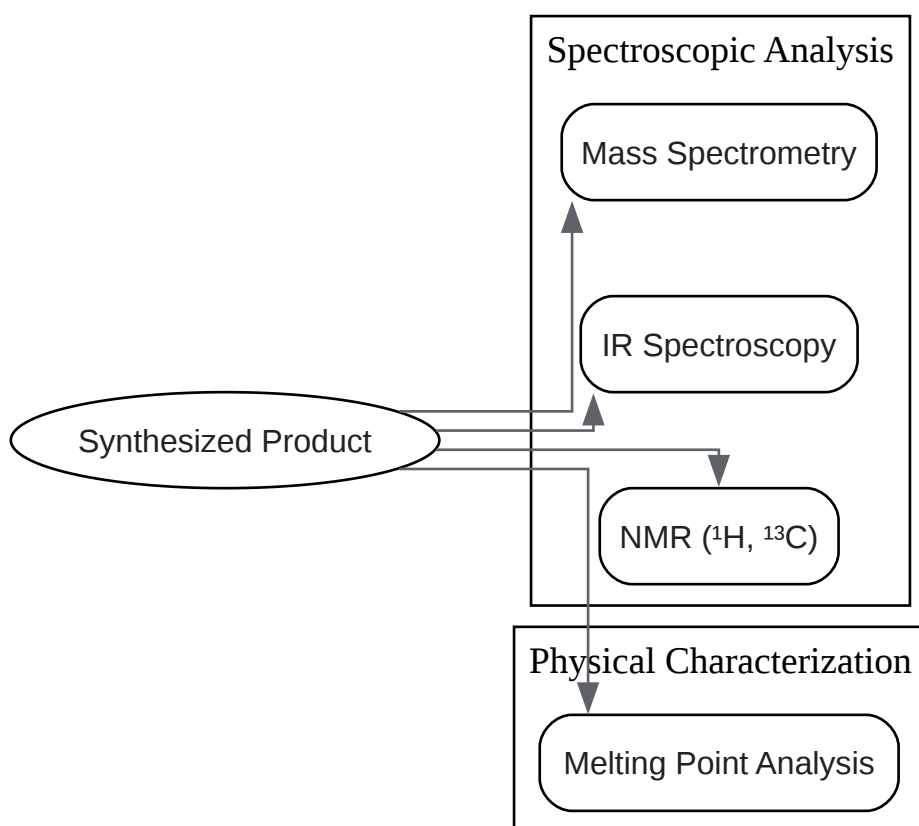
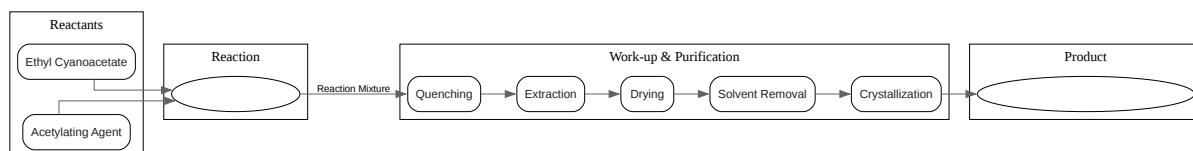
Technique	Key Peaks/Signals	Source
<sup>1</sup> H NMR	Data available on PubChem	[2]
<sup>13</sup> C NMR	Data available on PubChem	[2]
IR Spectroscopy	Data available via NIST	[5]
Mass Spectrometry	GC-MS data available on PubChem	[2]

## Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **ethyl acetamidocyanoacetate** was not found in the searched literature, a general understanding of its synthesis can be derived from standard organic chemistry principles and protocols for similar compounds. The synthesis would likely involve the acylation of ethyl cyanoacetate.

A generalized synthetic approach is outlined below. Note: This is a hypothetical procedure and would require optimization and safety assessment before implementation.

## General Synthetic Workflow



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## References

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